

The Enigmatic Intermediate: A Technical Guide to 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde

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Compound of Interest

Compound Name: 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde

Cat. No.: B064345

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This guide provides an in-depth exploration of **3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde**, a niche yet significant benzaldehyde derivative. Our focus extends beyond a simple recitation of properties to a deeper analysis of its synthesis, characterization, and potential applications, particularly for researchers and professionals in medicinal chemistry and organic synthesis. We will dissect the causal relationships in its synthesis and handling, ensuring a self-validating and reproducible framework for its use in the laboratory.

Compound Profile and Strategic Importance

3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde, with the molecular formula C₉H₉NO₅, presents a unique trifecta of functional groups: an ethoxy group, a hydroxyl group, and a nitro group, all adorning a central benzaldehyde scaffold. This specific arrangement of electron-donating (ethoxy, hydroxyl) and electron-withdrawing (nitro, aldehyde) groups creates a molecule with distinct reactivity and potential as a versatile intermediate in multi-step organic synthesis.

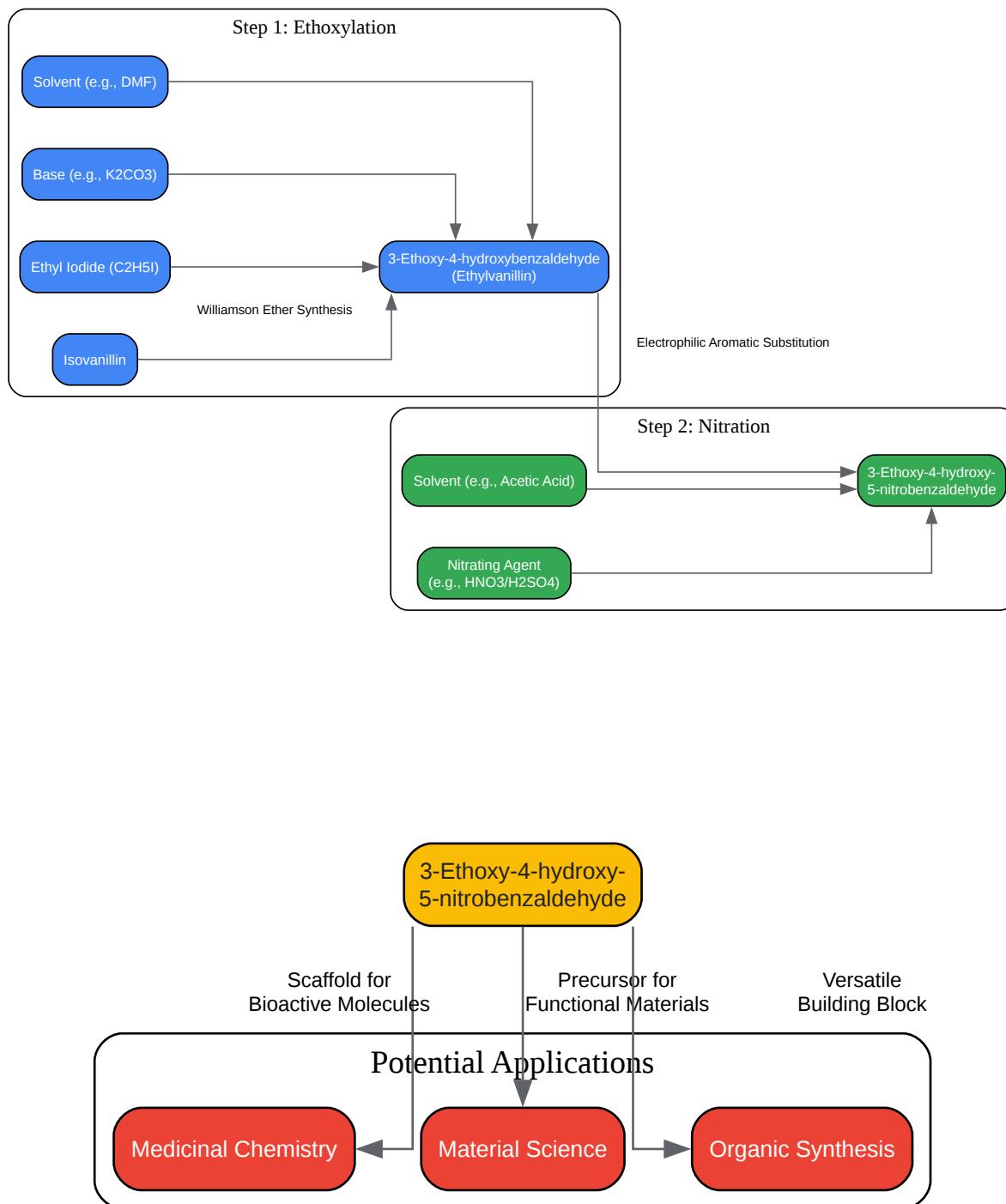
Its strategic importance lies in its potential as a precursor for various heterocyclic compounds and more complex molecular architectures. The aldehyde function serves as a handle for condensation reactions, while the nitro group can be reduced to an amine, opening pathways to amides, sulfonamides, and other nitrogen-containing moieties. The phenolic hydroxyl and ethoxy groups can influence the molecule's solubility, reactivity, and interaction with biological targets.

Table 1: Physicochemical Properties of **3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde**

Property	Value	Source
Molecular Formula	C9H9NO5	
Molecular Weight	211.17 g/mol	
CAS Number	148538-42-1	
Appearance	Light yellow to yellow-brown powder/crystals	
Melting Point	139-143 °C	
Purity	≥98% (typically)	
Solubility	Soluble in DMSO, Methanol	

Synthesis Pathway: A Step-by-Step Protocol and Mechanistic Rationale

The synthesis of **3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde** is a multi-step process that demands careful control of reaction conditions to achieve high yield and purity. The most common route begins with isovanillin, which is first ethoxylated and then nitrated.



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